

Physical and chemical properties of 2-naphthalenesulfonic acid

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Compound of Interest

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An In-depth Technical Guide to the Physical and Chemical Properties of 2-Naphthalenesulfonic Acid

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of 2-naphthalenesulfonic acid (NSA), a pivotal chemical intermediate. Designed for researchers, scientists, and professionals in drug development, this document synthesizes core physicochemical data with practical insights into its synthesis, reactivity, and analytical characterization.

Molecular Identity and Structural Framework

2-Naphthalenesulfonic acid, a member of the naphthalenesulfonic acid class, is an aromatic organic compound. Its structure consists of a naphthalene ring substituted with a sulfonic acid group at the C-2 position.^{[1][2][3][4]} This substitution pattern is crucial as it dictates the molecule's stability and reactivity compared to its isomer, 1-naphthalenesulfonic acid.

- IUPAC Name: naphthalene-2-sulfonic acid^[2]
- CAS Number: 120-18-3^{[1][3][5][6][7]}
- Molecular Formula: C₁₀H₈O₃S^{[1][3][7]}
- Synonyms: beta-Naphthalenesulfonic acid, 2-Sulfonaphthalene^{[2][5]}

Caption: Molecular Structure of 2-Naphthalenesulfonic Acid.

Physicochemical Properties

The physical properties of 2-naphthalenesulfonic acid are fundamental to its handling, application, and role in chemical synthesis. It typically appears as nondeliquescent, white crystalline plates or flakes.^{[1][8]} A key characteristic is its hygroscopic nature, meaning it readily absorbs moisture from the air.^{[1][3][9]}

Summary of Physical Data

The following table summarizes the key quantitative physical properties of 2-naphthalenesulfonic acid. Note that values can vary based on the hydration state of the material.

Property	Value	Source(s)
Molecular Weight	208.23 g/mol	^{[1][3][6][7]}
Melting Point	124 °C (monohydrate)	^{[1][5][6][8][10]}
91 °C (anhydrous)	^{[8][10]}	
83 °C (trihydrate)	^{[8][10]}	
Boiling Point	~317.4 °C (rough estimate)	^{[1][8]}
Density	1.44 g/cm ³	^{[1][8]}
Water Solubility	Freely soluble	^{[1][3][8][9][11]}
Solubility (Other)	Soluble in alcohol and ether	^{[1][3][10]}
pKa	~0.27 (Predicted)	^{[1][3][7][12]}
LogP (octanol-water)	-0.944 at 23 °C	^{[1][3]}

Discussion of Key Properties

- **Acidity (pKa):** With a predicted pKa of approximately 0.27, 2-naphthalenesulfonic acid is an extremely strong acid.^{[1][3][4][7][12]} This high acidity is a direct consequence of the electron-withdrawing sulfonic acid group attached to the aromatic naphthalene system, which stabilizes the resulting sulfonate anion. This property is paramount in its use as a catalyst and for forming stable salts with basic drug molecules.^{[13][14]}
- **Solubility:** The compound is freely soluble in water and also shows good solubility in polar organic solvents like ethanol and ether.^{[1][3][8][10]} This broad solubility is attributed to the polarity of the sulfonic acid group and is a significant advantage in its application in aqueous reaction media and in the formulation of dyes and pharmaceuticals.^{[7][13]}

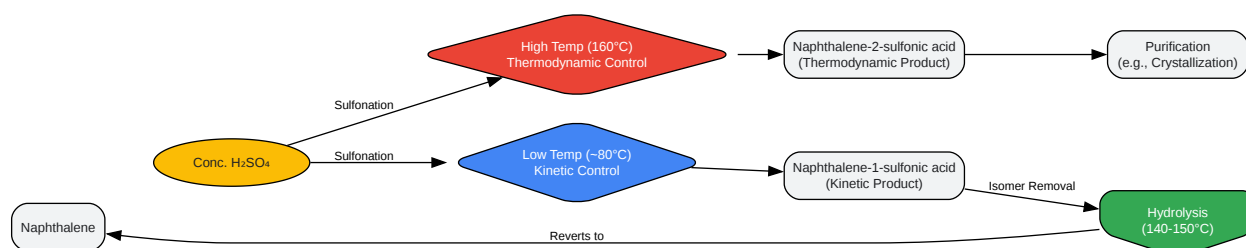
Chemical Properties and Reactivity

The chemical behavior of 2-naphthalenesulfonic acid is dominated by the sulfonic acid group and the aromatic naphthalene ring system.

Synthesis via Electrophilic Aromatic Sulfonation

The industrial preparation of 2-naphthalenesulfonic acid is a classic example of electrophilic aromatic substitution, specifically the sulfonation of naphthalene.^{[1][3][7][15]} The reaction's outcome is temperature-dependent, illustrating the principles of kinetic versus thermodynamic control.

- **Kinetic Control (Low Temperature):** At lower temperatures (around 80 °C), sulfonation preferentially occurs at the C-1 (alpha) position, yielding naphthalene-1-sulfonic acid. This isomer is formed faster.
- **Thermodynamic Control (High Temperature):** At higher temperatures (160-166 °C), the more sterically hindered but thermodynamically more stable naphthalene-2-sulfonic acid is the major product.^{[1][3][7][15]} The initially formed 1-sulfonic acid isomer can revert to naphthalene, which is then re-sulfonated at the 2-position. Any remaining unstable alpha-isomer can be removed by hydrolysis at 140-150 °C.^{[1][3][7][15]}



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Caption: Synthesis pathway of Naphthalenesulfonic Acids.

Key Chemical Reactions

2-Naphthalenesulfonic acid serves as a versatile starting material for a variety of important industrial chemicals.^{[1][16]}

- **Formation of 2-Naphthol:** Fusion with sodium hydroxide, followed by acidification, converts the sulfonic acid group to a hydroxyl group, yielding 2-naphthol, a precursor for dyes and antioxidants.[6]
- **Further Sulfonation:** Under more forcing conditions, it can undergo further sulfonation to produce naphthalenedisulfonic and trisulfonic acids, such as 2,6- and 2,7-naphthalenedisulfonic acid.[6][17] The existing sulfonate group acts as a meta-directing deactivator, influencing the position of subsequent substitutions.[7]
- **Condensation with Formaldehyde:** It can be condensed with formaldehyde to create polymeric sulfonic acids. These polymers are utilized as superplasticizers in concrete formulations.[6]
- **Salt Formation:** As a strong acid, it readily reacts with bases to form salts. For example, neutralization with sodium hydroxide produces sodium 2-naphthalenesulfonate.[7][18]

Thermal Stability

2-Naphthalenesulfonic acid is the most thermally stable of the naphthalene monosulfonate isomers.[19] However, at very high temperatures ($\geq 300^{\circ}\text{C}$) in hydrothermal conditions, it can decompose to form naphthalene and naphthols.[19]

Analytical Characterization

The purity and concentration of 2-naphthalenesulfonic acid and its derivatives are critical for industrial applications. High-Performance Liquid Chromatography (HPLC) is a primary analytical technique for its quantification and for separating it from related isomers and impurities.[20][21]

Experimental Protocol: HPLC Analysis of 2-Naphthalenesulfonic Acid

This protocol provides a robust method for the analysis of 2-naphthalenesulfonic acid. The causality for this choice rests on HPLC's ability to resolve similarly structured, non-volatile, and highly polar compounds like sulfonic acids.

Objective: To quantify the concentration of 2-naphthalenesulfonic acid and separate it from potential isomers like 1,5-naphthalenedisulfonic acid.[20]

Instrumentation & Materials:

- High-Performance Liquid Chromatograph with a UV detector.

- BIST A Column (150 mm x 4.6 mm, 5 µm particle size) or equivalent mixed-mode/ion-exchange column.
[20]
- Mobile Phase: A multi-charged positive buffer (e.g., N,N,N',N'-Tetramethyl-1,3-propanediamine, TMDAP) in a high-organic solvent mixture.
- Standard: Certified reference material of 2-naphthalenesulfonic acid.
- Sample: Dissolved in an appropriate diluent.

Methodology:

- Preparation of Mobile Phase: Prepare the mobile phase as specified by the column manufacturer or established literature. The use of a multi-charged buffer like TMDAP is critical; it acts as an ionic bridge, facilitating the retention of the negatively charged sulfonate analyte on the negatively charged column surface.[20] A high organic content minimizes the solvation layer around the analyte, enhancing this interaction.[20]
- Standard Preparation: Accurately weigh and dissolve the 2-naphthalenesulfonic acid reference standard in the mobile phase or a suitable solvent to prepare a stock solution. Perform serial dilutions to create a calibration curve (e.g., 5, 10, 25, 50, 100 µg/mL).
- Sample Preparation: Dissolve the sample containing the analyte in the mobile phase to a concentration expected to fall within the calibration range. Filter the sample through a 0.45 µm syringe filter to remove particulates.
- Chromatographic Conditions:
 - Column: BIST A, 150 x 4.6 mm, 5 µm.[20]
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 10 µL.
 - Column Temperature: 30 °C.
 - UV Detection Wavelength: 270 nm.[20]
- Analysis Workflow:
 - Equilibrate the column with the mobile phase until a stable baseline is achieved.

- Inject the standards in increasing order of concentration to establish the calibration curve.
- Inject the prepared sample(s).
- Integrate the peak area corresponding to 2-naphthalenesulfonic acid.
- Quantification: Calculate the concentration of 2-naphthalenesulfonic acid in the sample by interpolating its peak area from the linear regression of the standard calibration curve.

Applications in Research and Drug Development

The unique properties of 2-naphthalenesulfonic acid make it a valuable compound in various sectors, including the pharmaceutical industry.

- Chemical Intermediate: It is a fundamental starting point in the synthesis of numerous organic compounds, including dyes (azo dyes), agrochemicals, and other specialty chemicals.[\[1\]](#)[\[13\]](#)[\[16\]](#)
- Pharmaceutical Synthesis: It serves as a precursor in the synthesis of several drugs, including analgesics and cardiovascular medications.[\[13\]](#) The naphthalene scaffold itself is an important building block in drug discovery, appearing in many FDA-approved therapeutics.[\[22\]](#)
- Counter-ion in Drug Salts: In drug development, forming a salt of an active pharmaceutical ingredient (API) is a common strategy to improve properties like solubility, stability, and bioavailability. As a strong acid, 2-naphthalenesulfonic acid is used to form crystalline salts (napsylates) with basic APIs.[\[14\]](#)[\[20\]](#) Sulfonic acid salts, in general, offer significant advantages and are an important part of a thorough salt selection process.[\[14\]](#)

Safety and Handling

2-Naphthalenesulfonic acid is classified as a corrosive substance and requires careful handling to ensure personnel safety.[\[1\]](#)[\[3\]](#)

- Hazards: It can cause severe skin burns and serious eye damage.[\[5\]](#)[\[23\]](#)[\[24\]](#) Inhalation may lead to chemical burns in the respiratory tract.[\[2\]](#)[\[5\]](#)
- Personal Protective Equipment (PPE): Wear suitable protective clothing, chemical-resistant gloves, and safety goggles or a face shield.[\[10\]](#)[\[23\]](#)[\[25\]](#)
- Handling: Use in a well-ventilated area, such as a fume hood. Minimize dust generation.[\[5\]](#)[\[23\]](#)[\[26\]](#) Facilities should be equipped with an eyewash station and a safety shower.[\[23\]](#)

- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.[5][23] Due to its hygroscopic nature, it should be protected from moisture.[24] Store away from incompatible materials such as strong bases and oxidizing agents.[24][25]

Conclusion

2-Naphthalenesulfonic acid is a compound of significant industrial and scientific importance. Its properties—strong acidity, good solubility, and the reactivity of its aromatic core—are a direct result of its molecular structure. A thorough understanding of its physicochemical characteristics, synthesis, and handling is essential for its effective and safe utilization in chemical manufacturing, research, and the development of new pharmaceutical entities.

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